

Hept-6-en-3-amine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hept-6-en-3-amine

Cat. No.: B1465868

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Technical Data Summary: Hept-6-en-3-amine

This document provides the core chemical properties, specifically the molecular formula and molecular weight, for **Hept-6-en-3-amine**. The data is derived from its chemical structure as defined by IUPAC nomenclature.

Core Molecular Data

The fundamental quantitative data for **Hept-6-en-3-amine** is presented below. This information is foundational for researchers and scientists in stoichiometry, reaction planning, and analytical characterization.

Parameter	Value
Molecular Formula	C ₇ H ₁₅ N
Molar Mass	113.20 g/mol

Methodology for Determination

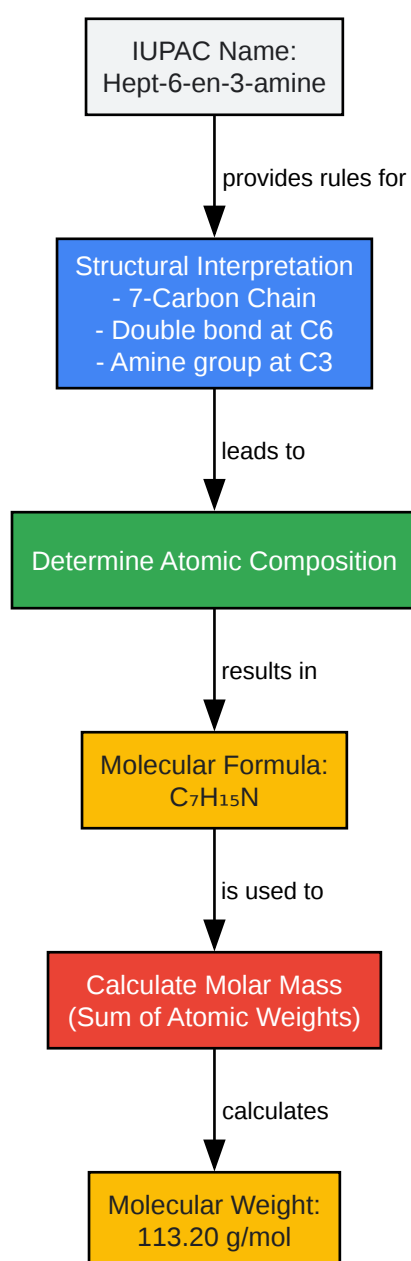
The molecular formula and weight are determined based on the compound's name, "**Hept-6-en-3-amine**," which dictates its atomic composition.

- Structural Interpretation:** The IUPAC name defines a seven-carbon ("hept") chain with a double bond starting at the sixth carbon ("-6-en-") and an amine group (-NH₂) located on the third carbon ("-3-amine").

- Atomic Count: Based on this structure, the count of each atom is established: 7 Carbon atoms, 15 Hydrogen atoms, and 1 Nitrogen atom, yielding the molecular formula $C_7H_{15}N$.
- Molecular Weight Calculation: The molecular weight is calculated by summing the atomic weights of the constituent atoms (C: ~ 12.011 u, H: ~ 1.008 u, N: ~ 14.007 u).

Logical Relationship Diagram

The following diagram illustrates the logical workflow for deriving the molecule's properties from its chemical name.



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Caption: Workflow for deriving molecular properties from IUPAC name.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com